

A Comprehensive Guide to the Spectroscopy of 5-Chloropentyl acetate

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Compound of Interest

Compound Name: 5-Chloropentyl acetate

CAS No.: 20395-28-2

Cat. No.: B1360124

Introduction

5-Chloropentyl acetate ($C_7H_{13}ClO_2$, Molar Mass: 164.63 g/mol) is a bifunctional organic molecule featuring both an ester and an alkyl chloride.^[1] The molecule's reactivity at both ends is required. Accurate and unambiguous characterization of this compound is paramount for ensuring purity, verifying reactivity (IR), and Mass Spectrometry (MS)—used to elucidate and confirm the structure of **5-Chloropentyl acetate**. The discussion moves beyond simple data

Section 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about

Theoretical Framework: Causality of Chemical Shifts and Splitting

The structure of **5-Chloropentyl acetate** dictates a unique NMR fingerprint. Two key features influence the spectrum:

- The Ester Group (-OAc): The electron-withdrawing carbonyl (C=O) group and the adjacent oxygen atom strongly deshield nearby nuclei. Protons on the adjacent carbon (H-2') experience a significant downfield shift.
- The Chlorine Atom (-Cl): As an electronegative element, chlorine also deshields adjacent protons (H-5'), though its effect diminishes rapidly with distance.

These influences allow for a predictable assignment of each signal in the 1H and ^{13}C spectra.

Structural formula of 5-Chloropentyl acetate: CC(=O)OCCCCCl

Predicted Spectroscopic Data

While experimental spectra can vary slightly based on solvent and concentration, high-quality predicted data provide a robust baseline for identification.

1H NMR Spectroscopy: The proton spectrum is characterized by distinct multiplets for the pentyl chain protons and a sharp singlet for the acetate methyl group.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
H-1	~2.05	Singlet (s)
H-1'	~4.06	Triplet (t)
H-5'	~3.54	Triplet (t)
H-2'	~1.67	Multiplet (m)
H-4'	~1.78	Multiplet (m)
H-3'	~1.45	Multiplet (m)

¹³C NMR Spectroscopy: The ¹³C NMR spectrum provides a fingerprint of the carbon backbone, with each unique carbon environment producing a dis

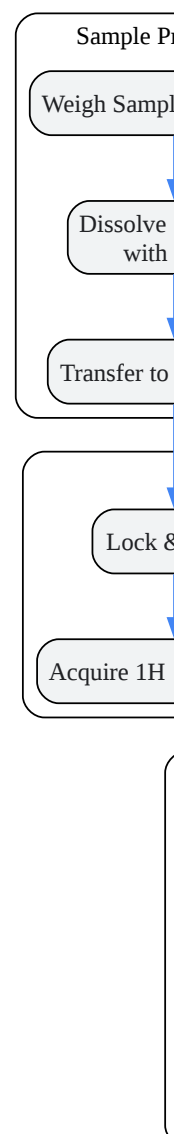
Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C-1	~21.0
C-2	~171.1
C-1'	~64.1
C-2'	~28.2
C-3'	~23.3
C-4'	~32.0
C-5'	~44.6

Experimental Protocol for NMR Data Acquisition

This protocol describes a self-validating system for acquiring high-resolution NMR data for a small organic molecule like **5-Chloropentyl acetate**.^[3]

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of **5-Chloropentyl acetate**.
 - Transfer the sample to a clean, dry NMR tube.
 - Add ~0.6 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃). The choice of solvent is critical; CDCl₃ is standard for its ability to dissolve a wi
 - Add a small amount of an internal standard, typically tetramethylsilane (TMS), which is defined as 0.00 ppm and serves as the reference point fo
 - Cap the tube and gently invert several times to ensure the sample is fully dissolved and the solution is homogeneous.
- Instrument Setup & Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent. This step is crucial for maintaining a stable magnetic field during acquisition.
 - Shim the magnetic field to optimize its homogeneity across the sample volume. This is a vital step to achieve sharp, well-resolved peaks.
 - Acquire a standard 1D ¹H spectrum. Typical parameters include a 30° or 45° pulse angle, a relaxation delay of 1-2 seconds, and 8-16 scans for t
 - Acquire a broadband proton-decoupled ¹³C spectrum. This requires more scans (e.g., 128 or more) due to the lower natural abundance of the ¹³C
- Data Processing:
 - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
 - Phase correct the resulting spectra to ensure all peaks are in positive absorption mode.
 - Calibrate the spectrum by setting the TMS peak to 0.00 ppm.
 - Integrate the ¹H spectrum to determine the relative ratios of protons.

Workflow Visualization: NMR Analysis

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Work

Section 2: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify the presence of specific functional groups within a molecule. Each functional group has a characteristic absorption range in the IR spectrum.

Theoretical Framework: Identifying Key Functional Groups

For **5-Chloropentyl acetate**, the IR spectrum is dominated by absorptions from the ester and the alkyl chloride groups.

- C=O Stretch: The ester carbonyl group produces one of the most intense and sharpest absorptions in the spectrum, making it an excellent diagnostic tool.
- C-O Stretches: The ester also has two C-O single bond stretches, which typically appear in the fingerprint region (below 1500 cm^{-1}).

- C-Cl Stretch: The carbon-chlorine bond stretch appears at a lower frequency in the fingerprint region. Its presence can sometimes be obscured by

Characteristic IR Absorptions

Functional Group	Vibrational Mode
C-H (sp ³)	Stretch
C=O (Ester)	Stretch
C-O (Ester)	Stretch
C-Cl (Alkyl Chloride)	Stretch

Experimental Protocol for IR Data Acquisition (ATR-FTIR)

Attenuated Total Reflectance (ATR) is the preferred method for liquid samples due to its minimal sample preparation and ease of use.^{[7][8]}

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or ZnSe) is clean. Record a background spectrum of the empty, clean crystal. This is a critical step to :
- Sample Application:
 - Place a single drop of neat **5-Chloropentyl acetate** directly onto the center of the ATR crystal. Only a small amount is needed to cover the crystal.
- Data Acquisition:
 - Lower the ATR press arm to ensure good contact between the liquid sample and the crystal, if necessary (often not required for liquids).
 - Initiate the scan. The instrument collects an interferogram, which is then mathematically converted to a spectrum via Fourier Transform. Typically
- Cleaning:
 - After the measurement, wipe the sample from the crystal using a soft tissue lightly dampened with a suitable solvent (e.g., isopropanol or acetone).

Workflow Visualization: IR Analysis

Section 3: Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial information about a molecule's structure through its fragmentation pattern. For **5-Chloropentyl acetate**

Theoretical Framework: Fragmentation and Isotopic Patterns

Upon entering the mass spectrometer and being bombarded by high-energy electrons (EI), **5-Chloropentyl acetate** forms a molecular ion ($M^{+\bullet}$), which

- **Isotopic Pattern:** Chlorine has two stable isotopes, ^{35}Cl and ^{37}Cl , in an approximate natural abundance ratio of 3:1. Therefore, any fragment containing a chlorine atom will show a characteristic isotopic pattern with peaks separated by 2 m/z units, where the peak for ^{35}Cl is approximately three times more intense than the peak for ^{37}Cl .
- **Fragmentation Pathways:**
 - **Alpha-Cleavage:** The bond between the ester oxygen and the pentyl chain can cleave, leading to characteristic fragments.
 - **Acylium Ion:** A very common fragmentation for esters is the formation of the stable acylium ion $[\text{CH}_3\text{CO}]^+$ at m/z 43.
 - **Loss of Neutral Molecules:** The molecular ion can lose neutral molecules like acetic acid (CH_3COOH , 60 Da) or a chloropentene molecule.

Mass Spectrum Analysis

The electron ionization mass spectrum for **5-Chloropentyl acetate** is publicly available through the NIST WebBook.^[10]

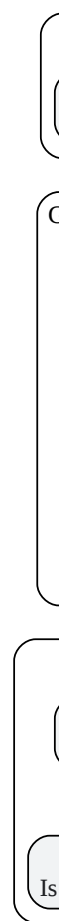
m/z (Mass/Charge)	Proposed Fragment Identity
166 / 164	$[C_7H_{13}^{37}ClO_2]^+ \bullet$ / $[C_7H_{13}^{35}ClO_2]^+ \bullet$
129	$[M - Cl]^+$
104	$[M - CH_3COOH]^+ \bullet$
77 / 79	$[CH_2CH_2CH_2Cl]^+$
69	$[C_5H_9]^+$
43	$[CH_3CO]^+$

Experimental Protocol for MS Data Acquisition (GC-MS)

Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal method for analyzing a volatile compound like **5-Chloropentyl acetate**, as it separates

- Sample Preparation:
 - Prepare a dilute solution of the sample (~1 mg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- Instrument Setup:
 - GC: Use a standard non-polar capillary column (e.g., DB-5ms). Set a temperature program that starts at a low temperature (e.g., 50°C) and ramps up to 250°C at 10°C/min.
 - MS: The MS is typically operated in EI mode at 70 eV. The transfer line from the GC to the MS should be heated (e.g., 280°C) to prevent sample condensation.
- Data Acquisition:
 - Inject a small volume (e.g., 1 µL) of the prepared sample solution into the GC.
 - The GC separates the compounds, and as **5-Chloropentyl acetate** elutes from the column, it enters the MS ion source.
 - The mass spectrometer scans a mass range (e.g., m/z 40-400) continuously as the compound elutes, generating a mass spectrum for each point in time.
- Data Analysis:
 - Examine the total ion chromatogram (TIC) to find the peak corresponding to **5-Chloropentyl acetate**.
 - Extract the mass spectrum from the center of this peak.
 - Analyze the spectrum for the molecular ion, the characteristic chlorine isotope pattern, and the major fragment ions. Compare the spectrum to a library reference.

Workflow Visualization: MS Analysis

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Sources

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